

6-Acetyl-2(3H)-benzoxazolone chemical properties and structure

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Compound of Interest

Compound Name: 6-Acetyl-2(3H)-benzoxazolone

Cat. No.: B1331701

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An In-depth Technical Guide on **6-Acetyl-2(3H)-benzoxazolone**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Acetyl-2(3H)-benzoxazolone is a key chemical intermediate belonging to the benzoxazolone class of heterocyclic compounds. The benzoxazolone core is recognized as a "privileged scaffold" in medicinal chemistry due to its ability to interact with a wide range of biological targets.[1] This technical guide provides a comprehensive overview of the chemical properties, structural features, and synthesis of **6-Acetyl-2(3H)-benzoxazolone**. Detailed experimental protocols, spectral data, and visualizations are included to support researchers and scientists in their work with this compound.

Chemical Properties and Identifiers

6-Acetyl-2(3H)-benzoxazolone is a solid compound with the molecular formula $C_9H_7NO_3$. [2] [3][4] It is also known by several synonyms, including 6-Acetyl-2-benzoxazolone and 6-Acetylbenzo[d]oxazol-2(3H)-one. [5]

Table 1: Chemical Identifiers and Properties

| Property | Value | Reference |
|-------------------|---|-----------------|
| CAS Number | 54903-09-2 | [1][2][4][5][6] |
| Molecular Formula | C ₉ H ₇ NO ₃ | [2][3][4] |
| Molecular Weight | 177.16 g/mol | [1][4] |
| Monoisotopic Mass | 177.04259 Da | [1][3] |
| InChI Key | QXBNAXVXLHDTE-UHFFFAOYSA-N | [1][3] |
| SMILES | <chem>CC(=O)C1=CC2=C(C=C1)NC(=O)O2</chem> | [3] |
| Appearance | Reported as a solid with 95% purity. | [2] |

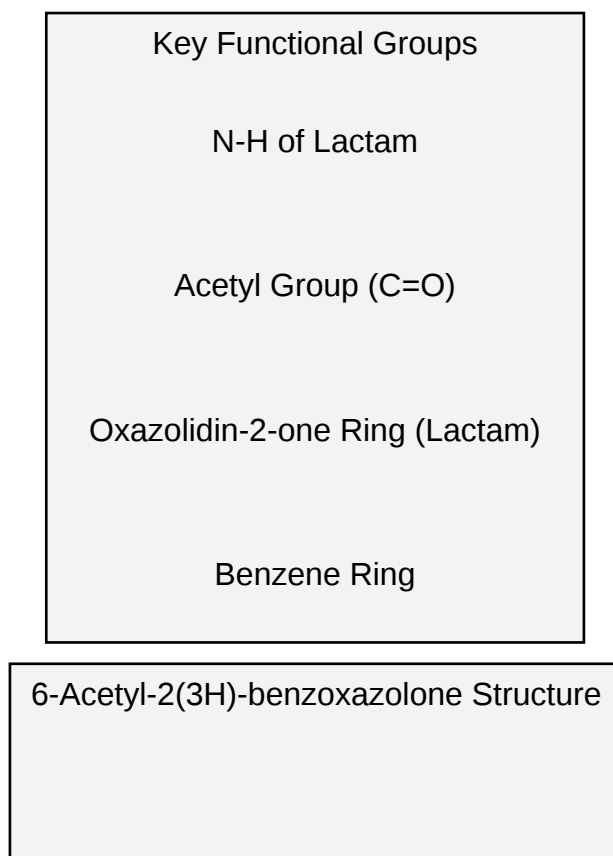
Table 2: Hazard Identification

| Hazard Statement | Description |
|------------------|----------------------------------|
| H302 | Harmful if swallowed |
| H315 | Causes skin irritation |
| H319 | Causes serious eye irritation |
| H335 | May cause respiratory irritation |

Data sourced from PubChem.[4]

Chemical Structure

The structure of **6-Acetyl-2(3H)-benzoxazolone** consists of a bicyclic benzoxazolone core, which is a fusion of a benzene ring and an oxazolidin-2-one ring. An acetyl group is substituted at the 6-position of the benzene ring.



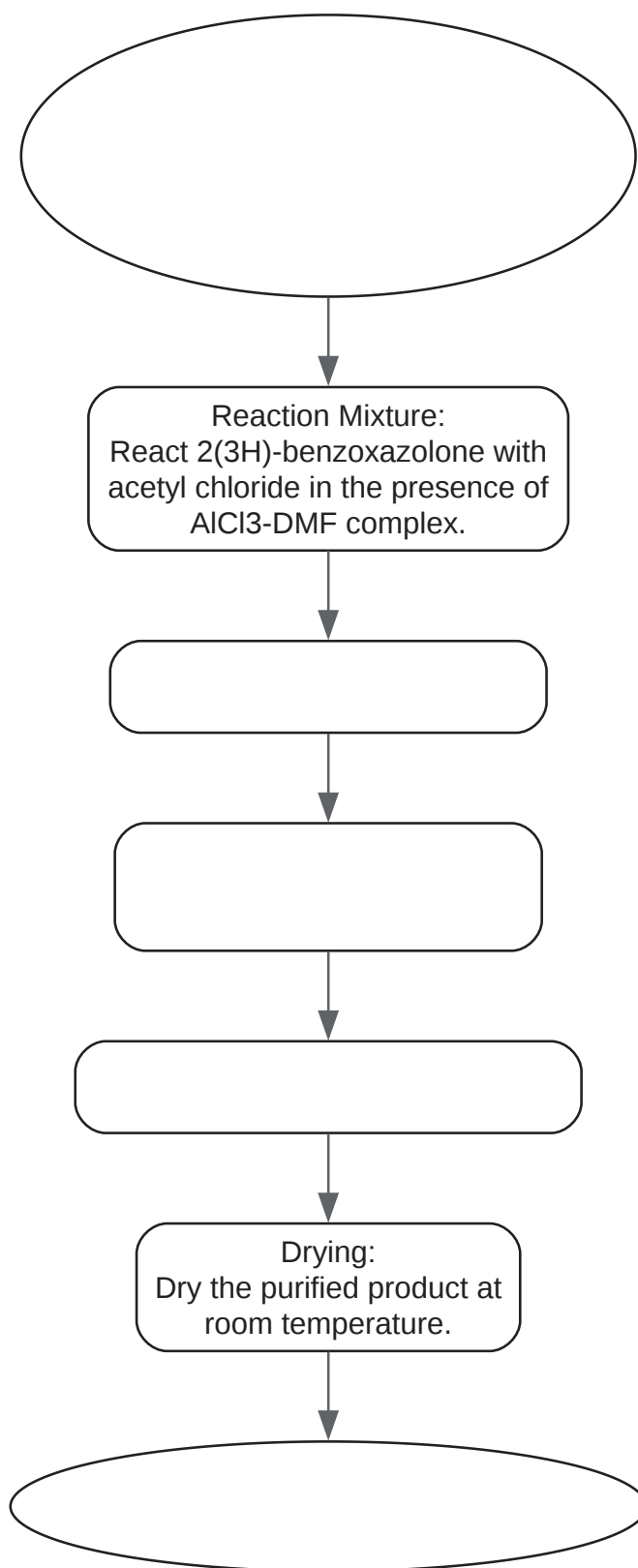
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Caption: Chemical structure of **6-Acetyl-2(3H)-benzoxazolone**.

Synthesis

The most common and regioselective method for synthesizing **6-Acetyl-2(3H)-benzoxazolone** is through the Friedel-Crafts acylation of 2(3H)-benzoxazolone.^{[1][7]} This electrophilic aromatic substitution reaction consistently places the acetyl group at the 6-position of the benzoxazolone ring.^{[1][7]}

Friedel-Crafts Acylation Workflow



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Caption: General workflow for the synthesis of **6-Acetyl-2(3H)-benzoxazolone**.

Detailed Experimental Protocol: Friedel-Crafts Acylation

This protocol is based on a reported method with a 77% yield.^[1]

Materials:

- 2(3H)-Benzoxazolone
- Acetyl chloride
- Aluminum chloride (AlCl_3)
- Dimethylformamide (DMF)
- Crushed ice
- Water

Procedure:

- **Catalyst Complex Formation:** In a reaction vessel, prepare the AlCl_3 -DMF complex.
- **Reaction Setup:** Dissolve 2(3H)-benzoxazolone in the AlCl_3 -DMF complex.
- **Acylation:** Add acetyl chloride dropwise to the reaction mixture while stirring.
- **Reaction Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully pour the reaction mixture into a beaker containing crushed ice to quench the reaction and precipitate the product.
- **Isolation:** Collect the solid precipitate by vacuum filtration.
- **Purification:** Wash the collected solid with cold water to remove any remaining impurities.
- **Drying:** Dry the purified **6-Acetyl-2(3H)-benzoxazolone** product.

Spectral Data

Spectroscopic data is crucial for the structural confirmation of **6-Acetyl-2(3H)-benzoxazolone**.

Table 3: Characteristic Infrared (IR) Absorption Bands

| Functional Group | Vibration Type | Expected Absorption Range (cm ⁻¹) |
|------------------|----------------|---|
| N-H (Lactam) | Stretch | 3100 - 3300 |
| C=O (Lactam) | Stretch | 1760 - 1780 |
| C=O (Acetyl) | Stretch | ~1680 |
| Aromatic C-H | Stretch | >3000 |
| Aromatic C=C | Stretch | 1450 - 1600 |

Data is based on expected values for the functional groups present.[\[1\]](#)

Table 4: Mass Spectrometry Data

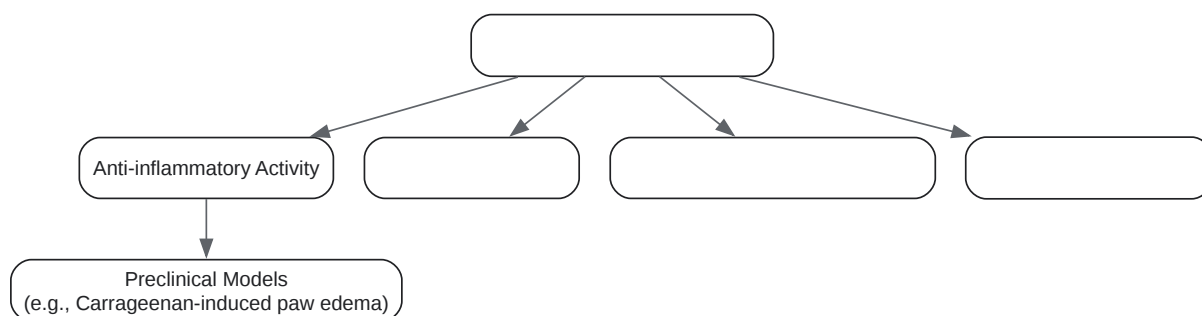
| Ion/Adduct | Calculated m/z |
|---------------------|----------------|
| [M] ⁺ | 177.04204 |
| [M+H] ⁺ | 178.04987 |
| [M+Na] ⁺ | 200.03181 |

Data sourced from PubChemLite and other literature.[\[1\]](#)[\[3\]](#)

While ¹H NMR and ¹³C NMR data are essential for complete structural elucidation, specific chemical shift values are not readily available in the aggregated search results. However, spectra are noted to be available through specialized databases.[\[8\]](#)

Biological Significance and Applications

The 2(3H)-benzoxazolone core is a versatile scaffold that has led to the development of compounds with a wide spectrum of pharmacological activities.[\[1\]](#)



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Caption: Biological activities associated with the **6-Acetyl-2(3H)-benzoxazolone** scaffold.

Derivatives of **6-Acetyl-2(3H)-benzoxazolone** have been investigated for several therapeutic applications:

- **Anti-inflammatory and Analgesic Properties:** The structural backbone has been a template for developing new anti-inflammatory and pain-relieving agents.[1] In vivo studies, such as the carrageenan-induced paw edema test in rodents, have demonstrated the anti-inflammatory potential of 6-acyl-2(3H)-benzoxazolone derivatives.[1]
- **Antimicrobial Activity:** Various synthesized 6-acyl-3-(substituted)-2(3H)-benzoxazolones have shown promising antibacterial and antifungal activities.[1]
- **Anticancer Research:** Chalcones derived from **6-Acetyl-2(3H)-benzoxazolone** have been synthesized and evaluated for their cytotoxic effects against several human tumor cell lines. [7]

Conclusion

6-Acetyl-2(3H)-benzoxazolone is a valuable building block in medicinal chemistry and drug discovery. Its straightforward and regioselective synthesis, coupled with the diverse biological activities of its derivatives, makes it a compound of significant interest for further research and development. This guide provides foundational technical information to aid researchers in harnessing the potential of this versatile chemical scaffold.

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